

# In-depth Technical Guide to 6-(Di-Boc-amino)-2-bromopyridine

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## Compound of Interest

Compound Name: **6-(Di-Boc-amino)-2-bromopyridine**

Cat. No.: **B1316325**

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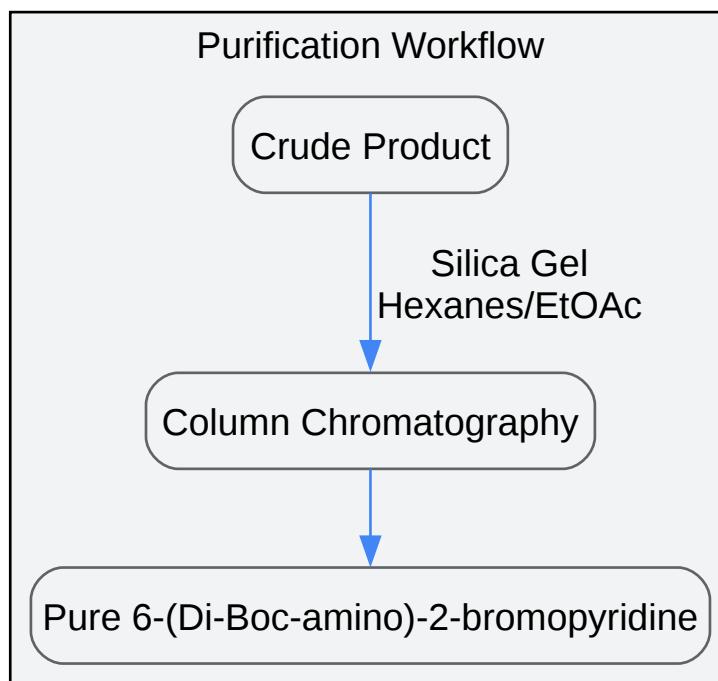
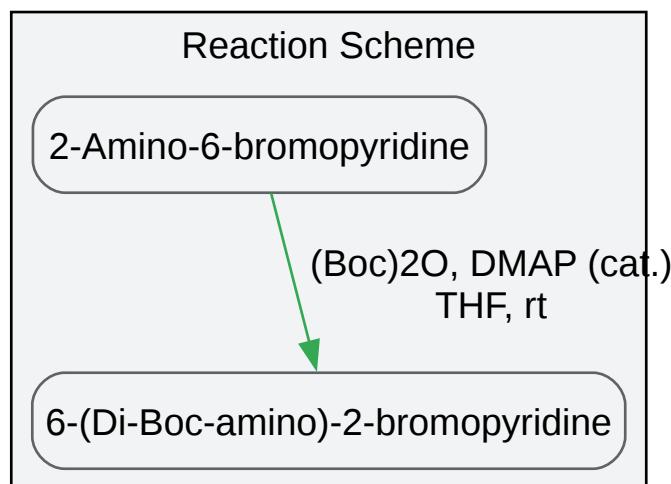
For Researchers, Scientists, and Drug Development Professionals

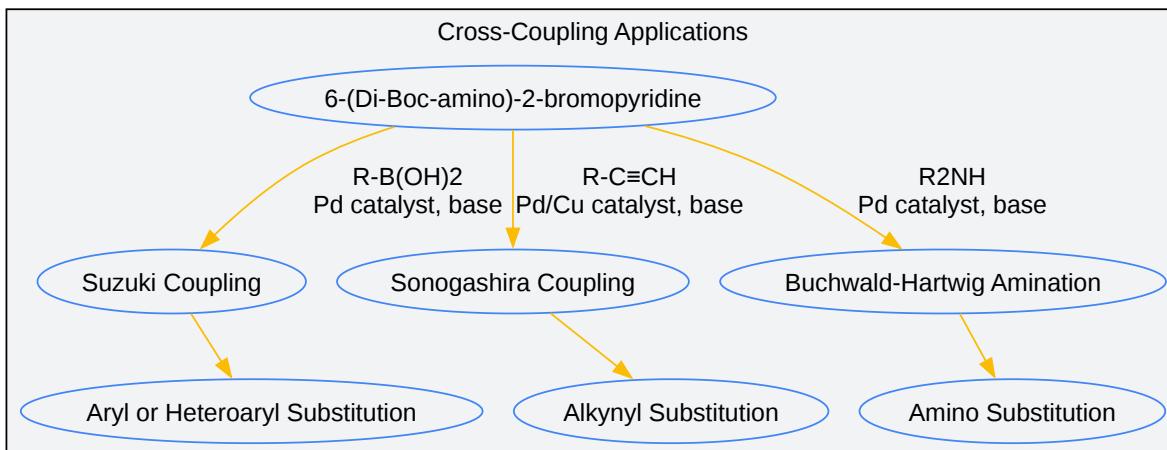
This technical guide provides a comprehensive overview of **6-(Di-Boc-amino)-2-bromopyridine**, a key building block in modern organic synthesis and drug discovery. This document details its chemical and physical properties, provides a plausible experimental protocol for its synthesis, and discusses its reactivity and potential applications in the development of novel therapeutics.

## Core Properties and Data

**6-(Di-Boc-amino)-2-bromopyridine**, also known as tert-butyl N-(6-bromopyridin-2-yl)-N-(tert-butoxycarbonyl)carbamate, is a disubstituted pyridine derivative. The presence of the di-Boc protected amine and the bromine atom at strategic positions makes it a versatile intermediate for a variety of chemical transformations.

Chemical Structure:





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